analytical techniques for the quantification of octyl phenylacetate

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Compound of Interest

Compound Name:	*Octyl phenylacetate*
CAS No.:	*122-45-2*
Cat. No.:	*B092660*

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An Application Note and Protocol for the Analytical Quantification of **Octyl Phenylacetate**

Authored by a Senior Application Scientist

Abstract

Octyl phenylacetate is a significant ester utilized as a fragrance and flavoring agent in a variety of consumer products, including cosmetics and perfumes.[1] Its chemical structure, derived from octanol and phenylacetic acid, imparts a distinct fruity and floral aroma.[1] Accurate and robust quantification of **octyl phenylacetate** is critical for quality control in manufacturing, formulation stability studies, and regulatory compliance. This document provides detailed analytical protocols for the quantification of **octyl phenylacetate** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC), designed for researchers, scientists, and drug development professionals. The methodologies are presented with an emphasis on the scientific rationale behind procedural choices, ensuring both technical accuracy and practical applicability.

Introduction to **Octyl Phenylacetate** Quantification

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The quantification of **octyl phenylacetate** ($C_{16}H_{24}O_2$) presents unique analytical challenges due to its relatively low volatility and potential for presence in complex matrices.[1] The selection of an appropriate analytical technique is paramount and is primarily dictated by the sample matrix, required sensitivity, and the specific goals of the analysis. The principal methods for the quantification of esters like **octyl phenylacetate** are gas chromatography (GC) and high-performance liquid chromatography (HPLC), often coupled with mass spectrometry (MS) for enhanced specificity and sensitivity.[2][3]

This guide provides two validated protocols that offer high precision and accuracy for the determination of **octyl phenylacetate**. The GC-MS method is ideal for volatile and semi-volatile analysis, leveraging the compound's aromatic properties for separation and its mass-to-charge ratio for definitive identification. The HPLC-UV method is a robust alternative, particularly suitable for less volatile samples or when derivatization is not desirable.

Physicochemical Properties of **Octyl Phenylacetate**

A foundational understanding of the analyte's properties is crucial for method development.

Property	Value	Source
Molecular Formula	$C_{16}H_{24}O_2$	[4]
Molecular Weight	248.36 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	315-318 °C @ 760 mmHg	[5]
Flash Point	110 °C (230 °F)	[5]
Solubility	Insoluble in water; soluble in alcohol and oils	[4]
logP (o/w)	5.477 (estimated)	[5]

The high boiling point and logP value indicate that while GC is feasible, careful optimization of temperature programming is necessary. The compound's solubility in organic solvents makes it highly amenable to sample preparation using common solvents like methanol, acetonitrile, and hexane for both GC and HPLC analysis.[1][4]

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Primary Analytical Technique: Gas Chromatography-Mass Spectrometry (GC-MS)

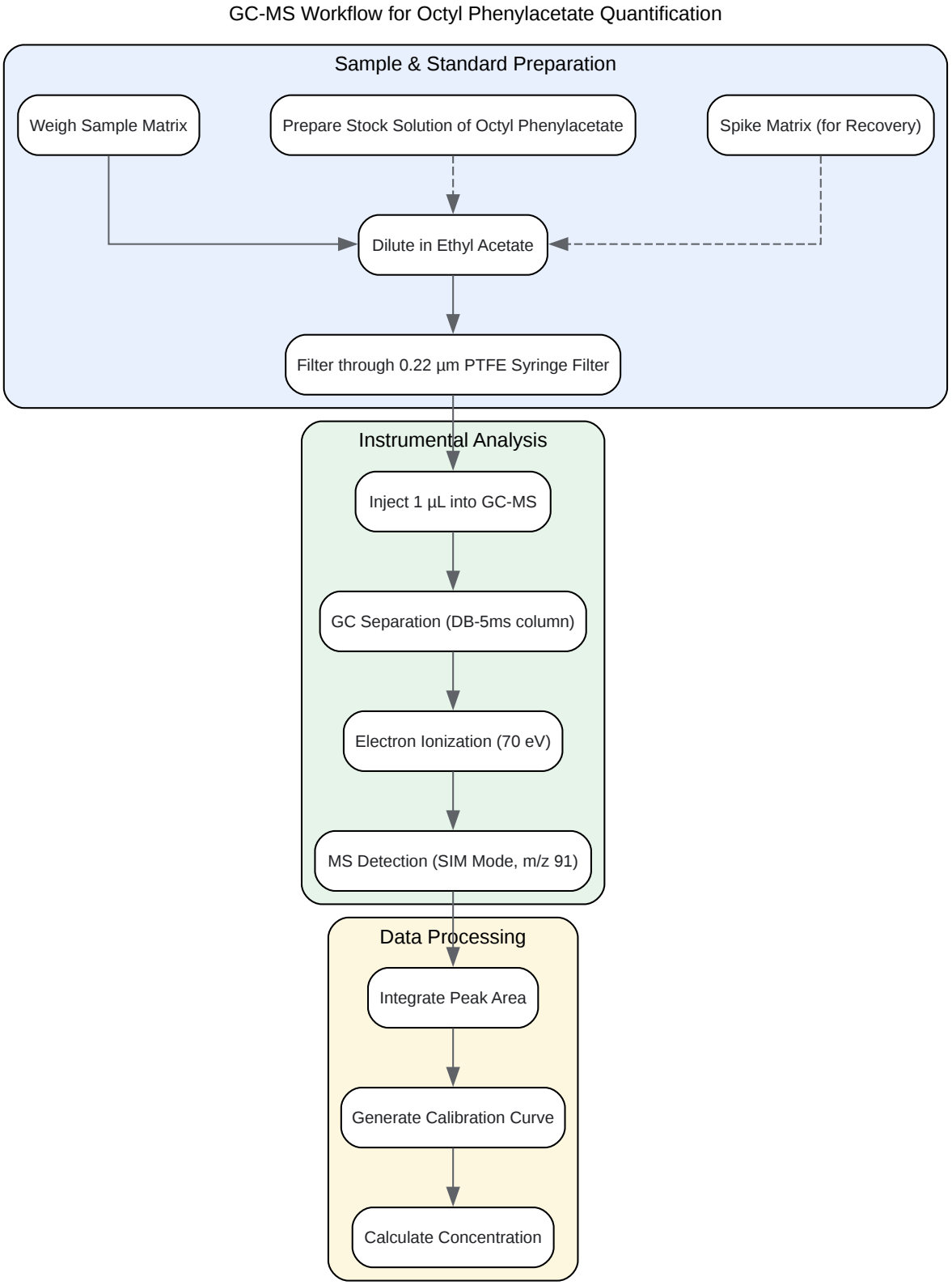
GC-MS is the premier technique for the quantification of **octyl phenylacetate**, especially in fragrance and essential oil analysis. The method's high resolving power separates the analyte from other volatile components in the matrix, while the mass spectrometer provides unambiguous identification and sensitive quantification.[6]

Causality Behind Experimental Choices

- Injector Temperature: A high injector temperature (e.g., 250 °C) is selected to ensure the rapid and complete volatilization of **octyl phenylacetate**, preventing sample discrimination and ensuring quantitative transfer to the analytical column.
- Column Selection: A non-polar or mid-polarity column (e.g., DB-5ms) is chosen. The separation on such columns is primarily based on the boiling points of the analytes. Given **octyl phenylacetate**'s high boiling point, this provides good retention and separation from more volatile matrix components.
- Oven Temperature Program: A temperature ramp is essential to first elute highly volatile components at lower temperatures, followed by the elution of semi-volatile compounds like **octyl phenylacetate** as the temperature increases. This ensures sharp peak shapes and optimal separation.
- Mass Spectrometry Detection: Electron Ionization (EI) is used as a robust and reproducible ionization technique. Monitoring specific ions (Selective Ion Monitoring, SIM mode) enhances sensitivity and selectivity by filtering out noise from matrix ions. For **octyl phenylacetate**, the characteristic fragment ion at m/z 91 (tropylium ion from the phenylacetyl group) is an excellent choice for quantification.

Experimental Workflow: GC-MS Analysis

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Caption: Workflow for GC-MS quantification of **octyl phenylacetate**.

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Detailed Protocol: GC-MS Quantification

1. Preparation of Standard Solutions: a. Prepare a primary stock solution of **octyl phenylacetate** (1000 µg/mL) in ethyl acetate. b. Perform serial dilutions of the stock solution to create calibration standards ranging from 0.1 µg/mL to 50 µg/mL.

2. Sample Preparation: a. Accurately weigh 1.0 g of the sample matrix (e.g., cosmetic cream, liquid formulation) into a 15 mL centrifuge tube. b. Add 10.0 mL of ethyl acetate. c. Vortex for 2 minutes to ensure thorough extraction. d. Centrifuge at 4000 rpm for 10 minutes to pellet any insoluble material. e. Carefully transfer the supernatant to a clean vial and filter through a 0.22 µm PTFE syringe filter into a GC vial.

3. Instrumental Parameters:

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Parameter	Setting
GC System	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
Injector	Split/Splitless, operated in Split mode (10:1)
Injector Temp.	250 °C
Carrier Gas	Helium, 1.2 mL/min constant flow
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Oven Program	80 °C (hold 1 min), ramp to 280 °C @ 15 °C/min, hold 5 min
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selective Ion Monitoring (SIM)
Quantifier Ion	m/z 91
Qualifier Ions	m/z 112, 248
Injection Volume	1 µL

4. Data Analysis: a. Integrate the peak area for the quantifier ion (m/z 91) at the expected retention time for **octyl phenylacetate**. b. Construct a calibration curve by plotting the peak area against the concentration of the prepared standards. c. Determine the concentration of **octyl phenylacetate** in the sample from the calibration curve, accounting for the initial sample weight and dilution factor.

Alternative Technique: High-Performance Liquid Chromatography (HPLC-UV)

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HPLC with UV detection serves as a robust and reliable alternative for quantifying **octyl phenylacetate**.[2] This method is particularly advantageous for samples that are not amenable to the high temperatures of GC or for laboratories where a GC-MS system is not available.

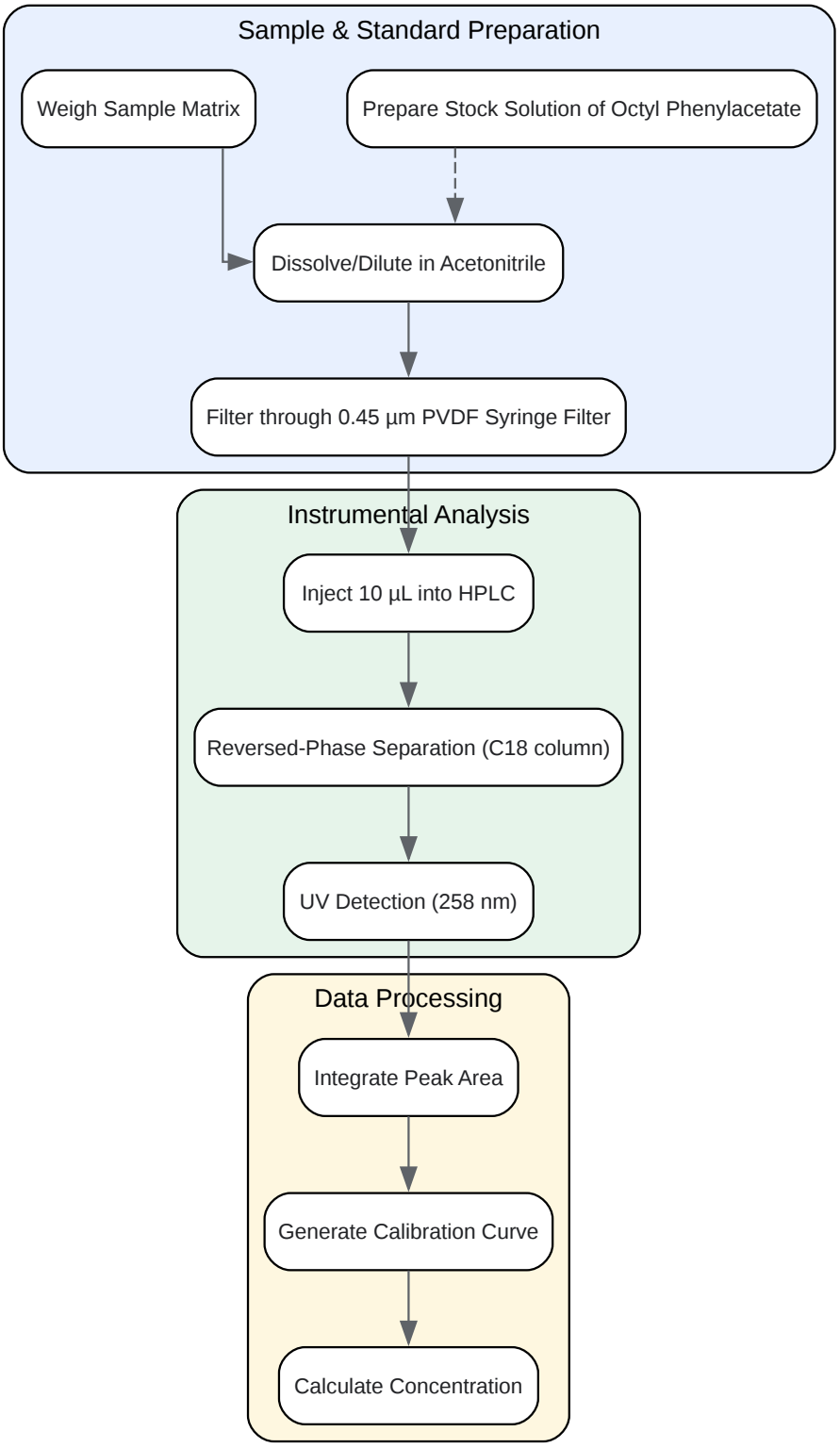
Causality Behind Experimental Choices

- Column Selection: A C18 column is the standard choice for reversed-phase chromatography of moderately non-polar compounds like **octyl phenylacetate**.[2] The long alkyl chains of the stationary phase provide effective retention and separation from more polar matrix components.
- Mobile Phase: A gradient of water and an organic solvent (acetonitrile or methanol) is used. Starting with a higher water content allows for the elution of polar impurities, while increasing the organic solvent concentration is necessary to elute the highly retained, non-polar **octyl phenylacetate**.
- UV Detection: The phenyl group in **octyl phenylacetate** exhibits strong UV absorbance. A detection wavelength around 258-260 nm provides good sensitivity and selectivity for the analyte.[2]

Experimental Workflow: HPLC-UV Analysis

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HPLC-UV Workflow for Octyl Phenylacetate Quantification



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Caption: Workflow for HPLC-UV quantification of **octyl phenylacetate**.

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Detailed Protocol: HPLC-UV Quantification

1. Preparation of Standard and Mobile Phase Solutions: a. Prepare a primary stock solution of **octyl phenylacetate** (1000 µg/mL) in acetonitrile. b. Create calibration standards from 1.0 µg/mL to 100 µg/mL by diluting the stock with the mobile phase initial composition. c. Mobile Phase A: HPLC-grade Water. d. Mobile Phase B: HPLC-grade Acetonitrile.

2. Sample Preparation: a. Accurately weigh 1.0 g of the sample matrix into a 15 mL centrifuge tube. b. Add 10.0 mL of acetonitrile and vortex for 2 minutes. c. Centrifuge at 4000 rpm for 10 minutes. d. Filter the supernatant through a 0.45 µm PVDF syringe filter into an HPLC vial.

3. Instrumental Parameters:

Parameter	Setting
HPLC System	Agilent 1260 Infinity II or equivalent
Detector	Diode Array Detector (DAD) or Variable Wavelength Detector (VWD)
Column	Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 5 µm) or equivalent
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	0-15 min: 60% B to 95% B; 15-20 min: 95% B; 20.1-25 min: 60% B
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Detection	258 nm
Injection Volume	10 µL

4. Data Analysis: a. Integrate the peak area corresponding to the retention time of **octyl phenylacetate**. b. Plot a calibration curve of peak area versus concentration for the standards.

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c. Calculate the sample concentration using the regression equation from the calibration curve, ensuring to account for all dilutions.

Method Validation: Ensuring Trustworthiness

Both protocols must be validated to ensure they are fit for purpose. Validation demonstrates that the analytical method is reliable, reproducible, and accurate for the intended analysis. Key validation parameters should be assessed according to ICH guidelines.[7]

Summary of Validation Parameters and Acceptance Criteria

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Parameter	Description	Typical Acceptance Criteria
Specificity	Ability to assess the analyte unequivocally in the presence of matrix components.	Peak purity analysis (for HPLC-DAD); Mass spectral confirmation (for GC-MS). No interfering peaks at the retention time of the analyte.
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) ≥ 0.999.[8]
Range	The interval between the upper and lower concentration of analyte for which the method has suitable precision and accuracy.	Defined by the linearity study.
Accuracy (Recovery)	The closeness of the test results to the true value.	80-120% recovery of spiked analyte at three concentration levels.[9]
Precision (RSD)	The degree of scatter between a series of measurements. Assessed as Repeatability (intra-day) and Intermediate Precision (inter-day).	Relative Standard Deviation (RSD) ≤ 15%.[9][10]
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated.	Signal-to-Noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio of 10:1.[8]

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Conclusion

This application note provides two robust and validated methods for the quantification of **octyl phenylacetate** in various matrices. The GC-MS method offers superior sensitivity and specificity, making it the preferred method for trace analysis and complex samples. The HPLC-UV method provides a reliable and accessible alternative with excellent performance for routine quality control applications. The choice between these methods should be guided by the specific analytical requirements, sample matrix, and available instrumentation. Adherence to the detailed protocols and validation guidelines presented herein will ensure the generation of accurate, reliable, and defensible analytical data.

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